

spectroscopic analysis of 5-indoline boronic acid pinacol ester

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 5-(4,4,5,5-Tetramethyl-1,3,2-dioxaborolan-2-yl)indoline

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An In-Depth Technical Guide to the Spectroscopic Analysis of 5-Indoline Boronic Acid Pinacol Ester

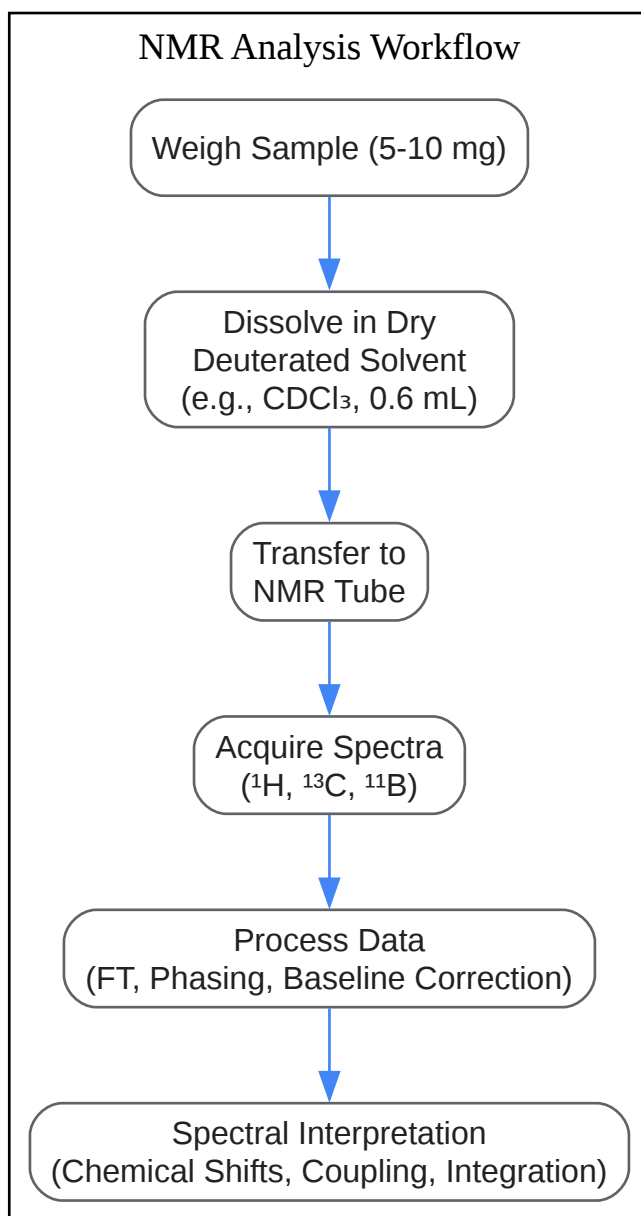
Introduction

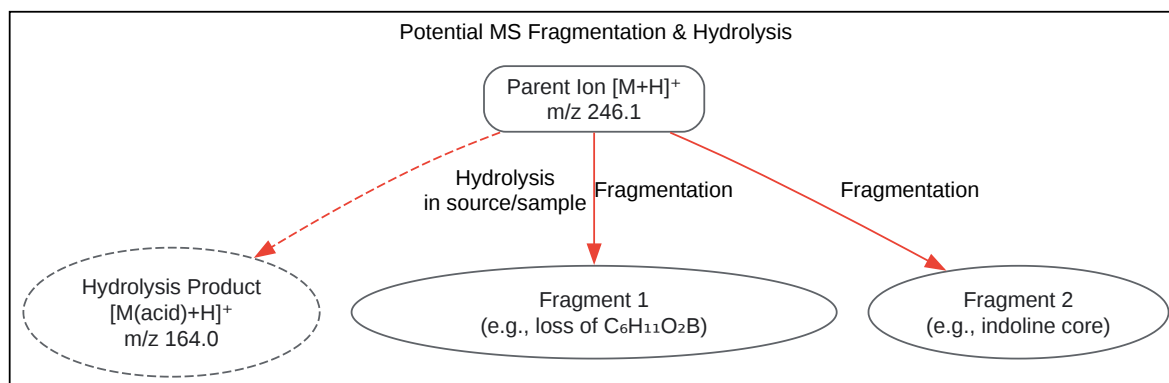
In the landscape of modern medicinal chemistry and materials science, boronic acid pinacol esters have become indispensable synthetic intermediates.^{[1][2]} Their stability, ease of handling, and versatile reactivity, particularly in palladium-catalyzed Suzuki-Miyaura cross-coupling reactions, have established them as foundational building blocks for the construction of complex molecular architectures.^{[2][3]} 5-Indoline boronic acid pinacol ester is a key reagent, incorporating the privileged indoline scaffold—a common motif in pharmacologically active compounds—with the synthetic flexibility of the boronic ester.

This guide, intended for researchers, scientists, and drug development professionals, provides a comprehensive exploration of the spectroscopic techniques used to characterize and validate the structure and purity of 5-indoline boronic acid pinacol ester. As a Senior Application Scientist, the focus extends beyond mere data reporting to elucidate the causal relationships between molecular structure and spectral output, ensuring a robust and self-validating analytical approach. We will delve into Nuclear Magnetic Resonance (NMR) spectroscopy, Infrared (IR) spectroscopy, and Mass Spectrometry (MS), providing both theoretical interpretation and field-proven experimental protocols.

Molecular Structure and Physicochemical Properties

A thorough analysis begins with a clear understanding of the molecule's structure and fundamental properties. The indoline ring system is a saturated bicyclic amine, which imparts distinct electronic and conformational characteristics compared to its aromatic indole counterpart. The boronic acid pinacol ester at the C5 position serves as a stable, yet reactive handle for carbon-carbon bond formation.





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- To cite this document: BenchChem. [spectroscopic analysis of 5-indoline boronic acid pinacol ester]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1442743#spectroscopic-analysis-of-5-indoline-boronic-acid-pinacol-ester\]](https://www.benchchem.com/product/b1442743#spectroscopic-analysis-of-5-indoline-boronic-acid-pinacol-ester)

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